

# Application of hUSP1-IN-1 Potassium in Immunoprecipitation: Detailed Application Notes and Protocols

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## Compound of Interest

Compound Name: *hUP1-IN-1 potassium*

Cat. No.: *B15615609*

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## Introduction

hUSP1-IN-1 potassium is a potent inhibitor of Ubiquitin-Specific Protease 1 (USP1), a deubiquitinating enzyme (DUB) that plays a critical role in the DNA damage response (DDR) and other cellular processes. USP1, in complex with its cofactor UAF1 (USP1-associated factor 1), removes ubiquitin from key substrates, notably Proliferating Cell Nuclear Antigen (PCNA) and Fanconi Anemia group D2 protein (FANCD2).<sup>[1][2][3]</sup> Inhibition of USP1 with hUSP1-IN-1 potassium leads to the accumulation of ubiquitinated forms of its substrates. This property makes hUSP1-IN-1 potassium a valuable tool for studying the ubiquitination dynamics of specific proteins and their roles in various signaling pathways.

Immunoprecipitation (IP) is a powerful technique to isolate a specific protein from a complex mixture, such as a cell lysate. When combined with the use of hUSP1-IN-1 potassium, IP can be effectively employed to enrich for and subsequently detect the ubiquitinated forms of USP1 target proteins. This application note provides detailed protocols for the use of hUSP1-IN-1 potassium in immunoprecipitation experiments to study protein ubiquitination.

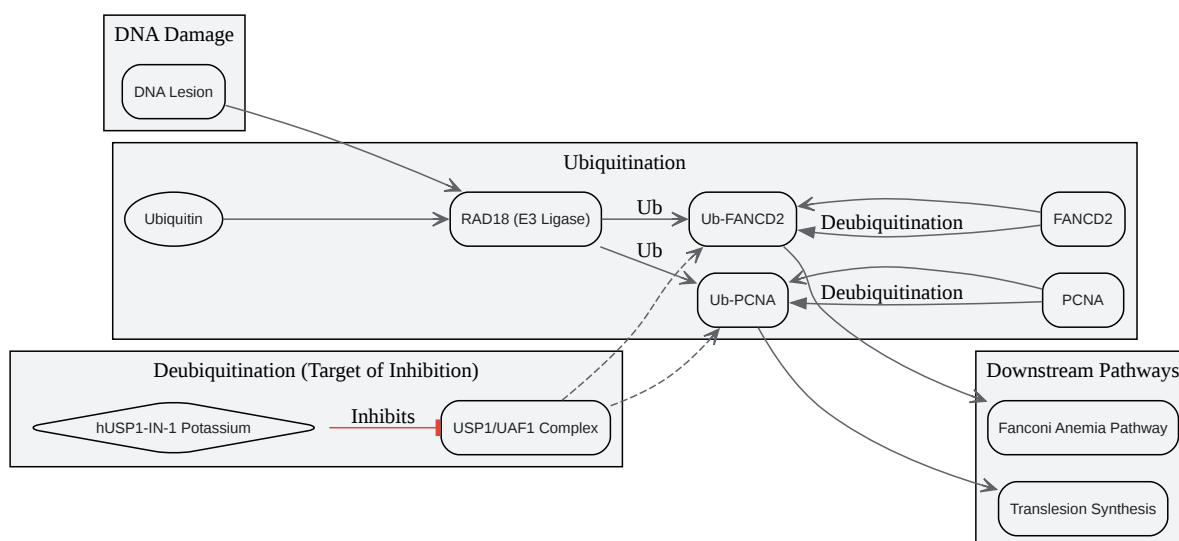
## Data Presentation

The following table summarizes the available quantitative data for hUSP1-IN-1 potassium, providing key parameters for its use in experimental settings.

Parameter	Value	Description	Source
Ki	375 nM	The inhibition constant, representing the concentration of the inhibitor required to produce half-maximum inhibition.	<a href="#">[4]</a> <a href="#">[5]</a>
Kis Urd	635 nM	The substrate-dependent inhibition constant.	<a href="#">[4]</a> <a href="#">[5]</a>
Inhibitory Activity	70% at 1 $\mu$ M	The percentage of inhibition of USP1 catalyzed reaction at a given concentration.	<a href="#">[4]</a> <a href="#">[5]</a>

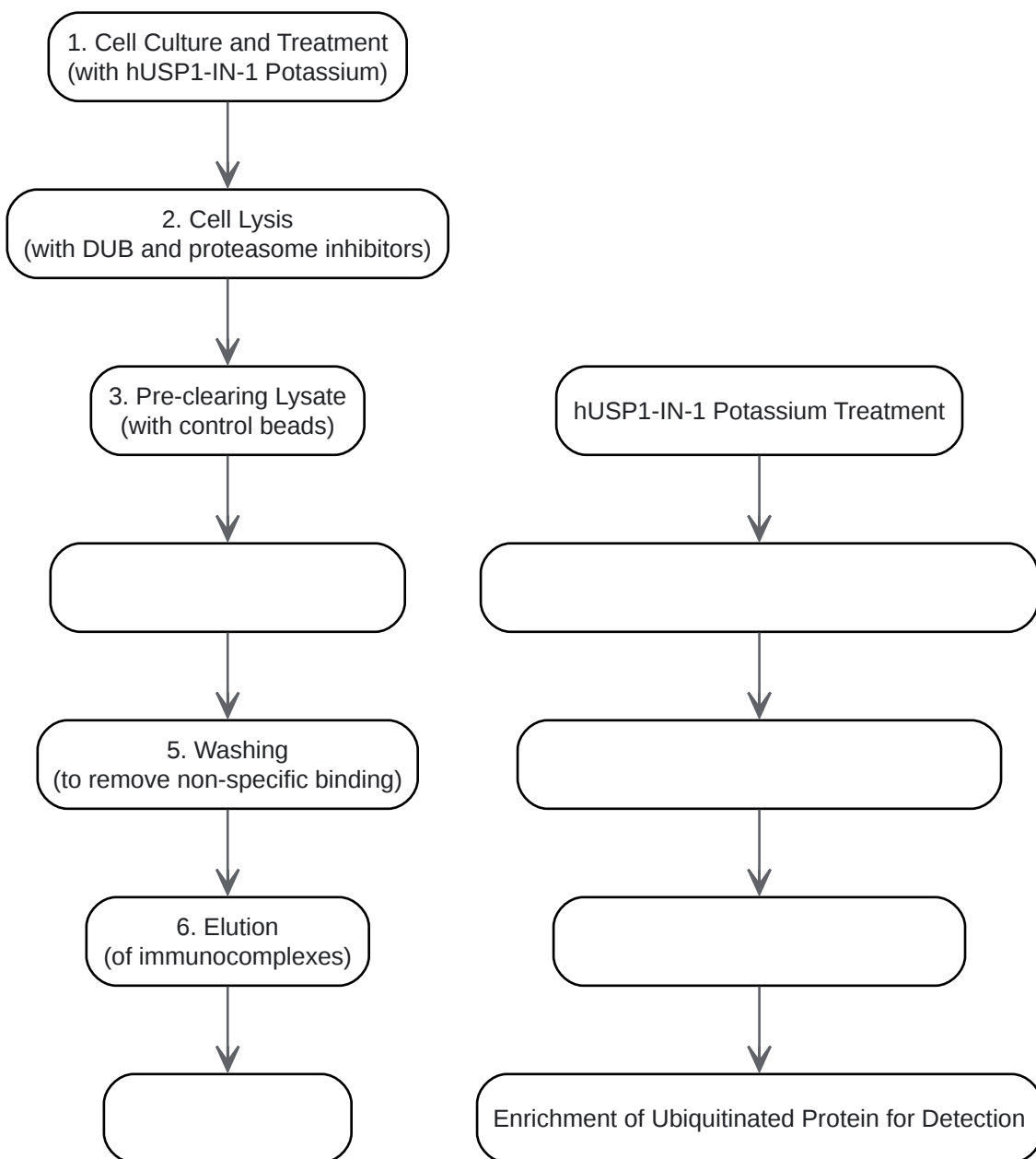
## Signaling Pathways and Experimental Workflow

To visualize the mechanism of action and the experimental design, the following diagrams are provided.



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Caption: USP1 Signaling Pathway and Point of Inhibition.



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## References

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